

A Technical Guide to Methyl 5-amino-3-methylpicolinate: Synthesis and Potential Applications

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Compound of Interest

Compound Name: Methyl 5-amino-3-methylpicolinate

Cat. No.: B2484209

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Foreword

Methyl 5-amino-3-methylpicolinate is a substituted pyridine derivative with potential applications in medicinal chemistry and drug development. Its structure, featuring an amino group, a methyl group, and a methyl ester on a pyridine ring, makes it an attractive scaffold for the synthesis of novel compounds with diverse biological activities. This technical guide provides a comprehensive overview of the synthesis of **Methyl 5-amino-3-methylpicolinate**, based on established chemical transformations of related precursors, and explores its potential uses in drug discovery, drawing parallels with structurally similar molecules.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 5-amino-3-methylpicolinate** is presented below.

| Property | Value | Source |
|-------------------|--------------|-----------|
| Molecular Formula | C8H10N2O2 | ChemBK[1] |
| Molar Mass | 166.18 g/mol | ChemBK[1] |
| CAS Number | 1263059-42-2 | ChemBK[1] |

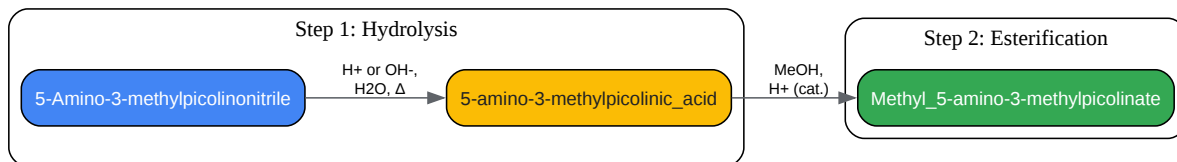
Synthesis of Methyl 5-amino-3-methylpicolinate

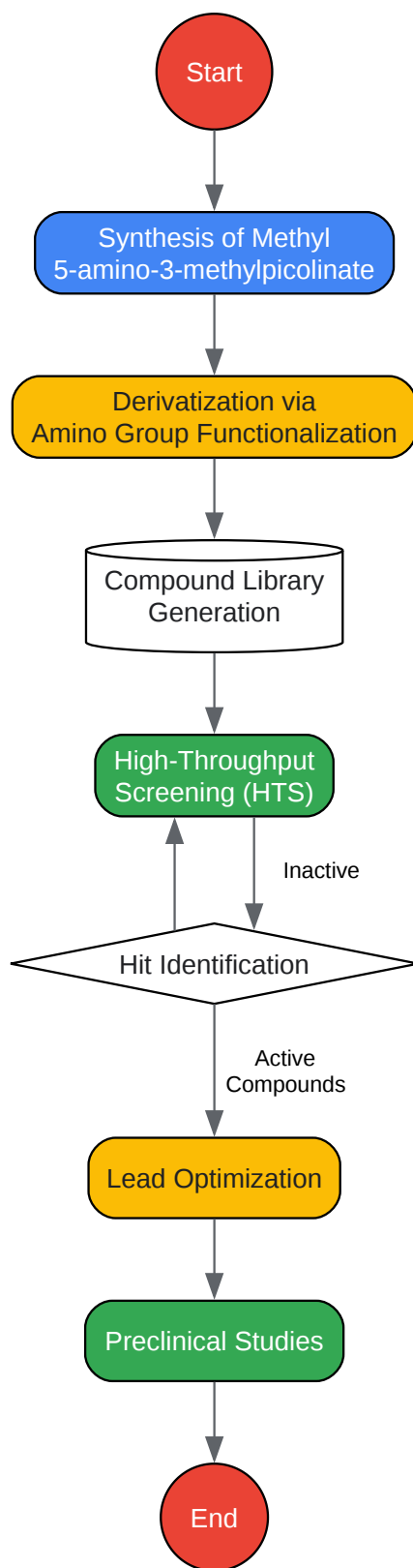
While specific literature detailing a multi-step synthesis of **Methyl 5-amino-3-methylpicolinate** is not readily available, a plausible and efficient synthetic route can be proposed based on the hydrolysis of the corresponding nitrile precursor, 5-Amino-3-methylpicolinonitrile. This transformation is a standard procedure in organic chemistry.

Proposed Synthetic Pathway

The proposed synthesis involves a two-step process starting from 5-Amino-3-methylpicolinonitrile:

- **Hydrolysis of the Nitrile:** The nitrile group of 5-Amino-3-methylpicolinonitrile is hydrolyzed under acidic or basic conditions to yield 5-amino-3-methylpicolinic acid.
- **Esterification:** The resulting carboxylic acid is then esterified to produce the target compound, **Methyl 5-amino-3-methylpicolinate**.





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References

- 1. chembk.com [chembk.com]
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